Spectroscopic Analysis of 2-(benzylamino)-5-nitrobenzamide: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *2-(benzylamino)-5-nitrobenzamide*

Cat. No.: *B3959177*

Get Quote

This technical guide provides a comprehensive analysis of the spectroscopic characteristics of **2-(benzylamino)-5-nitrobenzamide**. Designed for researchers, scientists, and professionals in drug development, this document outlines the predicted nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for this compound. The interpretation of this data is crucial for the structural elucidation and purity assessment of this molecule.

Introduction

2-(benzylamino)-5-nitrobenzamide is a molecule of interest due to its potential applications in medicinal chemistry and materials science. The presence of a benzamide, a secondary amine, and a nitro group on the aromatic ring gives this compound a unique electronic and structural profile. Accurate characterization of this compound is paramount, and spectroscopic techniques are the cornerstone of this process. This guide will provide a detailed theoretical framework for the ^{1}H NMR, ^{13}C NMR, IR, and MS analysis of **2-(benzylamino)-5-nitrobenzamide**, supported by data from analogous structures.

Molecular Structure and Functional Groups

A clear understanding of the molecular structure is fundamental to interpreting its spectroscopic data. The key functional groups that will influence the spectra are the primary amide (-$CONH_2$),

© 2026 BenchChem. All rights reserved.

the secondary amine (-NH-), the nitro group ($-NO_2$), and the two aromatic rings.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The following sections detail the predicted ^1H and ^{13}C NMR spectra of **2-(benzylamino)-5-nitrobenzamide**.

^1H NMR Spectroscopy

The proton NMR spectrum will provide information on the number of different types of protons and their neighboring environments. The predicted chemical shifts (δ) are reported in parts per million (ppm) relative to a tetramethylsilane (TMS) standard.

Table 1: Predicted ^1H NMR Data for **2-(benzylamino)-5-nitrobenzamide**

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)
H (Amide, -$CONH_2$)	7.5 - 8.5	Broad Singlet	2H	-
H (Amine, -NH-)	8.5 - 9.5	Triplet	1H	~ 6 Hz
H-6	~ 8.4	Doublet	1H	~ 2.5 Hz
H-4	~ 8.1	Doublet of Doublets	1H	~ 9.0, 2.5 Hz
H (Benzyl, Ar-H)	7.2 - 7.4	Multiplet	5H	-
H-3	~ 7.0	Doublet	1H	~ 9.0 Hz
H (Benzyl, -CH_2-)	~ 4.6	Doublet	2H	~ 6 Hz

- Amide Protons (-$CONH_2$): These protons are expected to appear as a broad singlet due to quadrupole broadening from the nitrogen atom and potential for hydrogen bonding.

© 2026 BenchChem. All rights reserved.

- Amine Proton (-NH-): This proton will likely appear as a triplet due to coupling with the adjacent methylene ($-CH_2-$) protons. Its chemical shift will be downfield due to the deshielding effects of the aromatic ring and the nitro group.
- Aromatic Protons (Nitro-substituted Ring): The protons on the 5-nitrobenzamide ring will be significantly deshielded. H-6 will be the most downfield due to its ortho position to the electron-withdrawing nitro group, appearing as a doublet. H-4 will be a doublet of doublets due to coupling with both H-3 and H-6. H-3 will be the most upfield of the aromatic protons on this ring, appearing as a doublet.
- Aromatic Protons (Benzyl Ring): The five protons of the benzyl group will likely appear as a complex multiplet in the typical aromatic region.
- Methylene Protons ($-CH_2-$): These protons will be a doublet due to coupling with the amine proton.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule.

Table 2: Predicted ^{13}C NMR Data for **2-(benzylamino)-5-nitrobenzamide**

© 2026 BenchChem. All rights reserved.

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C=O (Amide)	~ 168
C-2	~ 148
C-5	~ 140
C (Benzyl, ipso)	~ 138
C-4	~ 128
C (Benzyl, ortho, meta, para)	127 - 129
C-6	~ 125
C-3	~ 115
C-1	~ 114
-CH_2- (Benzyl)	~ 48

- Amide Carbonyl (C=O): This carbon will be the most downfield signal in the spectrum.
- Aromatic Carbons: The carbons attached to the electron-withdrawing nitro and amino groups (C-5 and C-2) will be significantly downfield. The remaining aromatic carbons will appear in the expected range of 114-148 ppm.
- Benzyl Carbons: The ipso-carbon of the benzyl group will be around 138 ppm, while the other aromatic carbons of this ring will be in the 127-129 ppm range. The methylene carbon will be the most upfield signal in the spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Table 3: Predicted Infrared (IR) Absorption Data for **2-(benzylamino)-5-nitrobenzamide**

© 2026 BenchChem. All rights reserved.

Functional Group	Vibrational Mode	Expected Wavenumber (cm^{-1})
N-H (Amide)	Stretch	~ 3400 and ~ 3200 (two bands)
N-H (Amine)	Stretch	~ 3350
C-H (Aromatic)	Stretch	3000 - 3100
C-H (Aliphatic, $-CH_2-$)	Stretch	2850 - 2960
C=O (Amide)	Stretch	~ 1660
C=C (Aromatic)	Stretch	~ 1600, ~ 1475
N-O (Nitro)	Asymmetric Stretch	~ 1530
N-O (Nitro)	Symmetric Stretch	~ 1350
C-N	Stretch	1200 - 1300

- N-H Stretching: The primary amide will show two distinct N-H stretching bands, while the secondary amine will show one.
- C=O Stretching: The amide carbonyl will exhibit a strong absorption band around 1660 cm^{-1}.
- Nitro Group Stretching: The nitro group will be characterized by two strong absorption bands corresponding to its asymmetric and symmetric stretching vibrations.[1]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **2-(benzylamino)-5-nitrobenzamide** ($C_{14}H_{13}N_3O_3$), the expected molecular weight is approximately 271.27 g/mol .

Table 4: Predicted Mass Spectrometry Fragmentation Data

© 2026 BenchChem. All rights reserved.

m/z	Possible Fragment	Interpretation
271	$[M]^+$	Molecular Ion
180	$[M - C_7H_7]^+$	Loss of the benzyl group
164	$[M - C_7H_7 - NH_2]^+$	Loss of benzyl and amino groups
91	$[C_7H_7]^+$	Benzyl cation (tropylium ion)

The fragmentation pattern will likely involve the cleavage of the benzylic C-N bond, leading to a prominent peak at m/z 91 corresponding to the stable tropylium ion. Another significant fragmentation pathway could be the loss of the benzyl group to give a fragment at m/z 180. Further fragmentation of this ion could also be observed. The loss of the nitro group (NO_2) is another possible fragmentation pathway.[2][3]

Experimental Protocols

While experimental data for the title compound is not readily available, the following are standard protocols for obtaining the spectroscopic data discussed.

NMR Spectroscopy

A sample of **2-(benzylamino)-5-nitrobenzamide** would be dissolved in a deuterated solvent, such as deuterated chloroform ($CDCl_3$) or deuterated dimethyl sulfoxide (DMSO-d_6), in a standard 5 mm NMR tube.[4] ^1H and ^{13}C NMR spectra would then be recorded on a high-field NMR spectrometer.

IR Spectroscopy

The IR spectrum can be obtained using the Attenuated Total Reflectance (ATR) method. A small amount of the solid sample is placed on the ATR crystal, and the spectrum is recorded.[1] Alternatively, a KBr pellet can be prepared by grinding the sample with potassium bromide and pressing it into a disk.

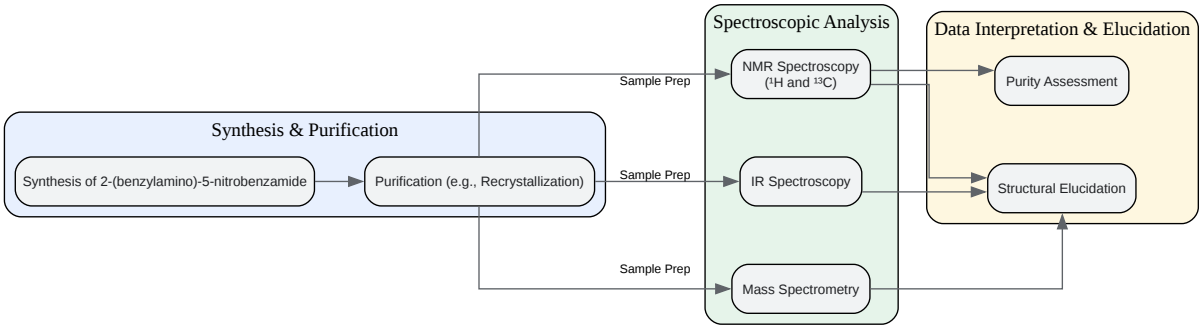
Mass Spectrometry

© 2026 BenchChem. All rights reserved.

The mass spectrum would be obtained using a mass spectrometer with an electron ionization (EI) source. The sample can be introduced via a direct insertion probe or, if soluble, dissolved in a volatile solvent and introduced through a heated inlet.[4]

Logical Relationships and Workflows

The following diagram illustrates the workflow for the spectroscopic characterization of **2-(benzylamino)-5-nitrobenzamide**.



Click to download full resolution via product page

Caption: Workflow for the synthesis, purification, and spectroscopic analysis of **2-(benzylamino)-5-nitrobenzamide**.

Conclusion

This technical guide has provided a detailed prediction and interpretation of the ^{1}H NMR, ^{13}C NMR, IR, and mass spectra of **2-(benzylamino)-5-nitrobenzamide**. The presented data and analysis, based on established spectroscopic principles and comparison with related structures, offer a solid foundation for the characterization of this compound. Researchers and scientists can utilize this guide for the identification, purity assessment, and structural

© 2026 BenchChem. All rights reserved.

confirmation of **2-(benzylamino)-5-nitrobenzamide** in their research and development endeavors.

References

- National Center for Biotechnology Information. PubChem Compound Summary for CID 97665, 2-Amino-5-nitrobenzamide. [Link]
- NIST. 2-(Benzylamino)-5-nitropyridine in NIST Chemistry WebBook. [Link]
- NIST. Benzenamine, 2-methyl-5-nitro- in NIST Chemistry WebBook. [Link]
- Ade, S. B., Deshpande, M. N., & Kolhatkar, D. G. (2012). Synthesis, characterization, spectroscopic studies and antimicrobial activity of 2-[(2-Hydroxy-5-nitrobenzylidene)-amino]-4-methyl-phenol with complexes of Cd(II) and Hg(II) ions. International Journal of ChemTech Research, 4(2), 474-478.
- SpectraBase. 2-(Benzylamino)-5-nitropyridine. [Link]
- Google Patents. (1971).
- ResearchGate. (2022). Mass spectrometry based fragmentation patterns of nitrosamine compounds. [Link]
- OSTI.GOV. (1975). Mass Spectra of N-Nitroso Compounds. [Link]
- ResearchGate. (2019). Figure 4. 13 C NMR spectrums for the reaction of benzylamine (4) with... [Link]
- ResearchGate. (2012). Figure S23. 1 H NMR Spectra of 5-nitrobenzimidazole (2i). [Link]
- Scribd. Infrared Spectrum Analysis of Benzylamine. [Link]
- National Center for Biotechnology Information. PubChem Compound Summary for CID 12325176, 2-Hydroxy-5-nitrobenzamide. [Link]
- National Center for Biotechnology Information. PubChem Compound Summary for CID 61312097, 2-Amino-5-(benzylamino)benzamide. [Link]

© 2026 BenchChem. All rights reserved.

- Royal Society of Chemistry. Supporting Information. [Link]
- Shimadzu. (n.d.). Determination of Molecular Weight of Synthetic Peptides by LC/MS Using Multi-Charged Ion Analysis Software. [Link]
- Royal Society of Chemistry. Supplementary Information. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. osti.gov [osti.gov]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [Spectroscopic Analysis of 2-(benzylamino)-5-nitrobenzamide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3959177/docs#spectroscopic-analysis-of-2-benzylamino-5-nitrobenzamide-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.